A Technical Guide to the Spectroscopic Characterization of Tributylhexadecylphosphonium Bromide

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Compound of Interest

Compound Name:	*Tributylhexadecylphosphonium bromide*
CAS No.:	*14937-45-2*
Cat. No.:	*B079125*

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Introduction

Tributylhexadecylphosphonium bromide (TBHPB), a quaternary phosphonium salt, belongs to the class of compounds commonly referred to as ionic liquids. These materials are of significant interest in various fields, including catalysis, materials science, and drug formulation, owing to their unique physicochemical properties such as low vapor pressure, high thermal stability, and tunable solvency. A thorough understanding of the molecular structure and purity of TBHPB is paramount for its effective application and for ensuring reproducible outcomes in research and development.

This technical guide provides an in-depth analysis of the core spectroscopic techniques used to characterize **tributylhexadecylphosphonium bromide**: Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy. As a self-validating system, the combination of these techniques provides unambiguous confirmation of the compound's identity and integrity. This document is intended for researchers, scientists, and drug development professionals who

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utilize or plan to utilize this versatile phosphonium salt in their work. We will delve into the experimental considerations for acquiring high-quality data and provide a detailed interpretation of the spectral features, grounded in fundamental principles and supported by authoritative literature.

Caption: Figure 1. Key structural and molecular information for **tributylhexadecylphosphonium bromide**.

I. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for the structural elucidation of organic molecules, providing detailed information about the chemical environment of atomic nuclei. For **tributylhexadecylphosphonium bromide**, ^{1}H, ^{13}C, and ^{31}P NMR are particularly informative.

A. Experimental Protocol: NMR Analysis

The quality of NMR data is directly dependent on the experimental setup. Here, we outline a robust, self-validating protocol for the analysis of **tributylhexadecylphosphonium bromide**.

1. Sample Preparation:

- Solvent Selection: The choice of solvent is critical. A deuterated solvent that readily dissolves the phosphonium salt is required. Deuterated chloroform ($CDCl_3$) is a common choice due to its excellent solubilizing properties for many organic salts and its relatively simple residual solvent peak.[1] Deuterated methanol (CD_3OD) or dimethyl sulfoxide (DMSO-d_6) can also be used. The selection should be based on the specific experimental goals, as solvent polarity can slightly influence chemical shifts.

- Concentration: A concentration of 5-10 mg of **tributylhexadecylphosphonium bromide** in 0.5-0.7 mL of deuterated solvent is typically sufficient for obtaining high-quality spectra with good signal-to-noise ratios in a reasonable timeframe.

- Internal Standard: Tetramethylsilane (TMS) is commonly used as an internal standard for ^{1}H and ^{13}C NMR to reference the chemical shifts to 0 ppm.[2]

2. Instrument Parameters:

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- Spectrometer: A high-field NMR spectrometer (e.g., 400 MHz or higher) is recommended for better spectral dispersion, which is particularly useful for resolving the overlapping signals of the long alkyl chains.
- ^{1}H NMR: Standard acquisition parameters are generally sufficient. A spectral width of approximately 15 ppm, a relaxation delay of 1-2 seconds, and an acquisition time of 2-3 seconds are typical starting points.
- ^{13}C NMR: Due to the low natural abundance of the ^{13}C isotope, a greater number of scans is required. Proton decoupling is employed to simplify the spectrum and enhance the signal-to-noise ratio.[3]
- ^{31}P NMR: As a 100% naturally abundant and spin-1/2 nucleus, ^{31}P NMR is a highly sensitive technique for phosphorus-containing compounds.[4] Proton decoupling is also typically used. The chemical shifts are referenced to an external standard of 85% H_3PO_4.

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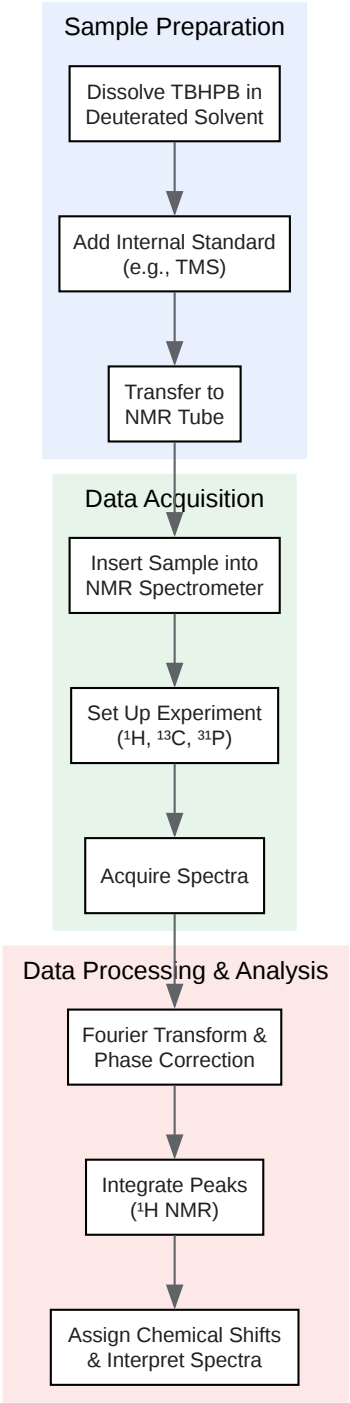
Figure 2. General Workflow for NMR Spectroscopic Analysis



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Caption: Figure 2. A generalized workflow for the NMR analysis of **tributylhexadecylphosphonium bromide**.

B. ^{1}H NMR Spectral Data & Interpretation

The ^{1}H NMR spectrum of **tributylhexadecylphosphonium bromide** is characterized by signals corresponding to the protons of the butyl and hexadecyl chains. The electron-withdrawing nature of the positively charged phosphorus atom influences the chemical shifts of the adjacent methylene groups.

Assignment	Expected Chemical Shift (δ, ppm)	Multiplicity	Integration
Hexadecyl Chain			
-CH_3 (Terminal)	~0.88	Triplet	3H
-$(CH_2)_{14}$- (Bulk Methylene)	~1.25	Multiplet	28H
-P-CH_2-CH_2-	~1.5-1.7	Multiplet	2H
Butyl Chains			
-CH_3 (Terminal)	~0.95	Triplet	9H
-CH_2-CH_2-CH_3	~1.4-1.6	Multiplet	6H
-P-CH_2-CH_2-	~1.5-1.7	Multiplet	6H
-P-CH_2-	~2.2-2.4	Multiplet	8H

Interpretation:

- The signals for the protons on the carbons directly attached to the phosphorus atom (-P-CH_2-) are shifted downfield to the region of approximately 2.2-2.4 ppm. This deshielding effect is a direct consequence of the inductive effect of the positively charged phosphonium center.
- The terminal methyl protons of both the butyl and hexadecyl chains appear as triplets at the most upfield positions, around 0.95 ppm and 0.88 ppm, respectively, due to coupling with the

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adjacent methylene protons.

- The bulk of the methylene protons in the long hexadecyl chain and the central methylene protons of the butyl chains give rise to a large, complex multiplet in the range of 1.25-1.7 ppm.

C. ^{13}C NMR Spectral Data & Interpretation

The ^{13}C NMR spectrum provides complementary information, with each unique carbon atom in the molecule giving rise to a distinct signal. The chemical shifts are also influenced by the proximity to the phosphonium center.

Assignment	Expected Chemical Shift (δ, ppm)
Hexadecyl Chain	
-CH_3 (Terminal)	~14
-$(CH_2)_{14}$- (Bulk Methylene)	~22-32
-P-CH_2-	~20-24
Butyl Chains	
-CH_3 (Terminal)	~13
-CH_2-CH_3	~24
-P-CH_2-CH_2-	~23-25
-P-CH_2-	~18-22

Interpretation:

- Similar to the ^{1}H NMR spectrum, the carbons directly bonded to the phosphorus atom (-P-CH_2-) will exhibit a downfield shift, though the effect is less pronounced than for the protons. These signals are also expected to show coupling to the phosphorus atom (^{1}JP-C), resulting in a doublet in a proton-coupled spectrum. In a decoupled spectrum, these will appear as singlets.

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- The terminal methyl carbons of the alkyl chains are the most shielded and therefore appear at the highest field (lowest ppm values).
- The numerous methylene carbons of the hexadecyl chain will result in a series of closely spaced signals in the 22-32 ppm region.

D. ^{31}P NMR Spectral Data & Interpretation

^{31}P NMR is a powerful diagnostic tool for confirming the presence and nature of the phosphorus center.

Assignment	Expected Chemical Shift (δ, ppm)
P^+	~33-35

Interpretation:

- Quaternary phosphonium salts typically exhibit a single resonance in the ^{31}P NMR spectrum. For **tributylhexadecylphosphonium bromide**, this signal is expected to appear in the range of +33 to +35 ppm relative to 85% H_3PO_4. This characteristic chemical shift is a definitive indicator of the formation of the tetracoordinate phosphonium cation.[4]

II. Infrared (IR) Spectroscopy

IR spectroscopy probes the vibrational modes of a molecule. The absorption of infrared radiation at specific frequencies corresponds to the vibrations of particular bonds or functional groups.

A. Experimental Protocol: IR Analysis

1. Sample Preparation:

- Attenuated Total Reflectance (ATR): This is a convenient method for analyzing solid or liquid samples with minimal preparation. A small amount of the **tributylhexadecylphosphonium bromide** powder is placed directly on the ATR crystal (e.g., diamond or germanium), and pressure is applied to ensure good contact.

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- KBr Pellet: A small amount of the sample (1-2 mg) can be finely ground with dry potassium bromide (KBr) powder (100-200 mg) and pressed into a thin, transparent pellet. This method is suitable for transmission IR spectroscopy.

2. Data Acquisition:

- A Fourier Transform Infrared (FTIR) spectrometer is used to acquire the spectrum.
- A background spectrum of the empty sample compartment (or the clean ATR crystal) is recorded first and automatically subtracted from the sample spectrum.
- The spectrum is typically recorded over the mid-infrared range of 4000 to 400 cm^{-1}.

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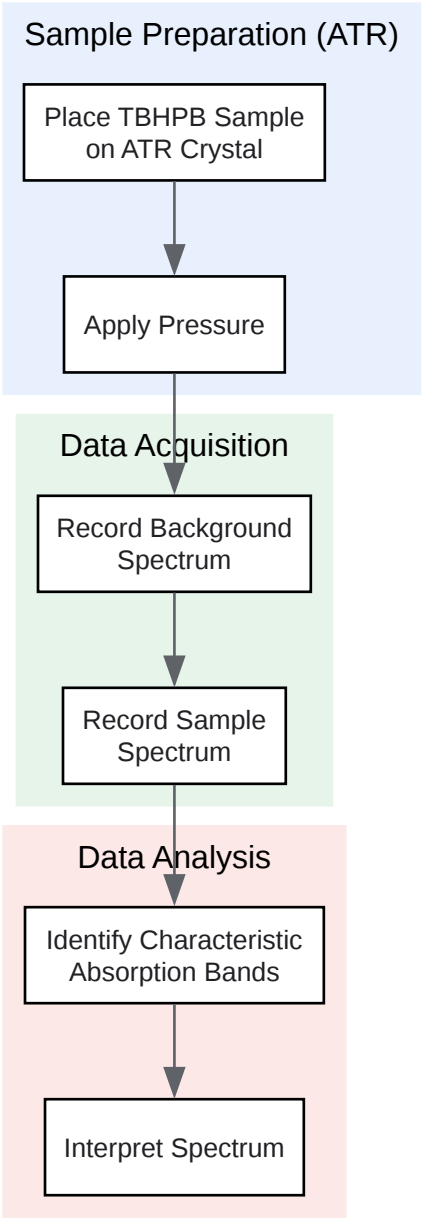
Figure 3. Workflow for FTIR Spectroscopic Analysis



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Caption: Figure 3. A simplified workflow for the FTIR analysis of **tributylhexadecylphosphonium bromide** using the ATR method.

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B. IR Spectral Data & Interpretation

The IR spectrum of **tributylhexadecylphosphonium bromide** is dominated by the vibrational modes of the long alkyl chains.

Wavenumber (cm^{-1})	Vibrational Mode	Intensity
2955-2965	C-H Asymmetric Stretch (CH_3)	Strong
2920-2930	C-H Asymmetric Stretch (CH_2)	Strong
2850-2860	C-H Symmetric Stretch (CH_2)	Strong
2870-2880	C-H Symmetric Stretch (CH_3)	Medium
1460-1470	C-H Bending (Scissoring) (CH_2)	Medium
1375-1385	C-H Bending (Symmetric) (CH_3)	Medium
~720	C-H Rocking ($-(CH_2)n-$, $n \geq 4$)	Weak

Interpretation:

- The most prominent features in the IR spectrum are the strong C-H stretching vibrations in the 3000-2850 cm^{-1} region, which are characteristic of the numerous CH_2 and CH_3 groups in the molecule.
- The C-H bending (scissoring) vibrations of the methylene groups and the symmetric bending of the methyl groups appear in the 1470-1375 cm^{-1} region.
- A weak band around 720 cm^{-1} is indicative of the rocking motion of a sequence of four or more methylene groups, which is consistent with the long hexadecyl chain.
- The spectrum is notably devoid of strong absorptions in other regions, such as the O-H or C=O stretching regions, which can be used to confirm the absence of hydroxyl or carbonyl impurities.

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III. Conclusion

The comprehensive spectroscopic analysis of **tributylhexadecylphosphonium bromide** using ^{1}H, ^{13}C, ^{31}P NMR, and IR spectroscopy provides a robust and self-validating methodology for its structural confirmation and purity assessment. The expected spectral data, based on the known structure and comparison with analogous compounds, offers a clear and detailed fingerprint of the molecule. The downfield shifts of the protons and carbons alpha to the phosphonium center in the NMR spectra, the characteristic ^{31}P chemical shift, and the dominant aliphatic C-H vibrations in the IR spectrum all serve as key identifiers. By following the outlined experimental protocols and understanding the principles of spectral interpretation, researchers can confidently verify the identity and quality of their **tributylhexadecylphosphonium bromide**, ensuring the reliability and reproducibility of their scientific investigations.

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